

# An In-depth Technical Guide to the Thermogravimetric Analysis (TGA) of Calcium Adipate

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## Compound of Interest

Compound Name: *Calcium adipate*

Cat. No.: *B1218920*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of **calcium adipate**. It details the expected thermal decomposition behavior, presents quantitative data from relevant studies, and outlines a general experimental protocol for conducting such an analysis. This document is intended to serve as a valuable resource for professionals requiring an understanding of the thermal stability and decomposition characteristics of this material.

## Introduction to Thermogravimetric Analysis (TGA)

Thermogravimetric analysis (TGA) is a thermal analysis technique used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere.<sup>[1]</sup> This technique is essential for determining the thermal stability of materials, identifying decomposition temperatures, and quantifying the volatile content of a sample.<sup>[2][3]</sup> The output of a TGA experiment is a thermogram, which plots mass change against temperature. The derivative of this curve (DTG) can also be plotted to identify the temperatures at which the rate of mass loss is at its maximum.<sup>[4]</sup>

## Thermal Decomposition of Calcium Adipate

The thermal decomposition of calcium salts of dicarboxylic acids, such as **calcium adipate**, generally proceeds via the formation of a cyclic ketone and calcium carbonate.<sup>[5]</sup> In the case of **calcium adipate**, the primary decomposition products are cyclopentanone and calcium carbonate. This is followed by the decomposition of calcium carbonate to calcium oxide and carbon dioxide at higher temperatures.<sup>[6]</sup>

The overall decomposition pathway can be summarized as follows:

- Dehydration (if hydrated): Loss of any water of crystallization.
- Decomposition to Ketone and Carbonate: The adipate salt decomposes to form cyclopentanone (a volatile product) and calcium carbonate (a solid residue).
- Decomposition of Carbonate: At higher temperatures, the calcium carbonate intermediate decomposes to calcium oxide, releasing carbon dioxide.<sup>[6]</sup>

## Quantitative Data from Thermogravimetric Analysis

The following table summarizes the key thermal events for **calcium adipate** and related compounds based on available literature. It is important to note that specific temperatures can vary depending on experimental conditions such as heating rate and atmosphere.<sup>[7]</sup>

Compound	Thermal Event	Onset Temperature (°C)	Mass Loss (%)	Solid Product	Reference
Calcium Adipate	Decomposition	~450-500	Not specified	CaCO <sub>3</sub>	[5]
Calcium Carbonate	Decomposition	>600	44 (theoretical)	CaO	[6]

Note: The study by Solymár and Kenyeres did not provide a specific mass loss percentage for the initial decomposition of **calcium adipate**, but it is expected to correspond to the loss of cyclopentanone.

## Experimental Protocol for TGA of Calcium Adipate

The following is a generalized experimental protocol for performing a thermogravimetric analysis of **calcium adipate**. This protocol is based on standard TGA methodologies.[\[1\]](#)[\[7\]](#)

#### 4.1. Instrumentation

A calibrated thermogravimetric analyzer is required, equipped with a sensitive microbalance, a furnace capable of reaching at least 900°C, and a system for controlling the purge gas.

#### 4.2. Sample Preparation

- Ensure the **calcium adipate** sample is homogenous and representative of the batch.
- Accurately weigh approximately 5-10 mg of the sample into a clean, tared TGA pan (typically alumina or platinum).
- Record the initial sample mass.

#### 4.3. TGA Instrument Settings

- Purge Gas: An inert gas, such as nitrogen or argon, is typically used to prevent oxidative decomposition. A standard flow rate is 20-50 mL/min.
- Temperature Program:
  - Equilibrate at a low temperature (e.g., 30°C).
  - Ramp the temperature at a constant heating rate (e.g., 10°C/min) to a final temperature of approximately 800-900°C. This will ensure the decomposition of the calcium carbonate intermediate is observed.
- Data Collection: Record the sample mass as a function of temperature.

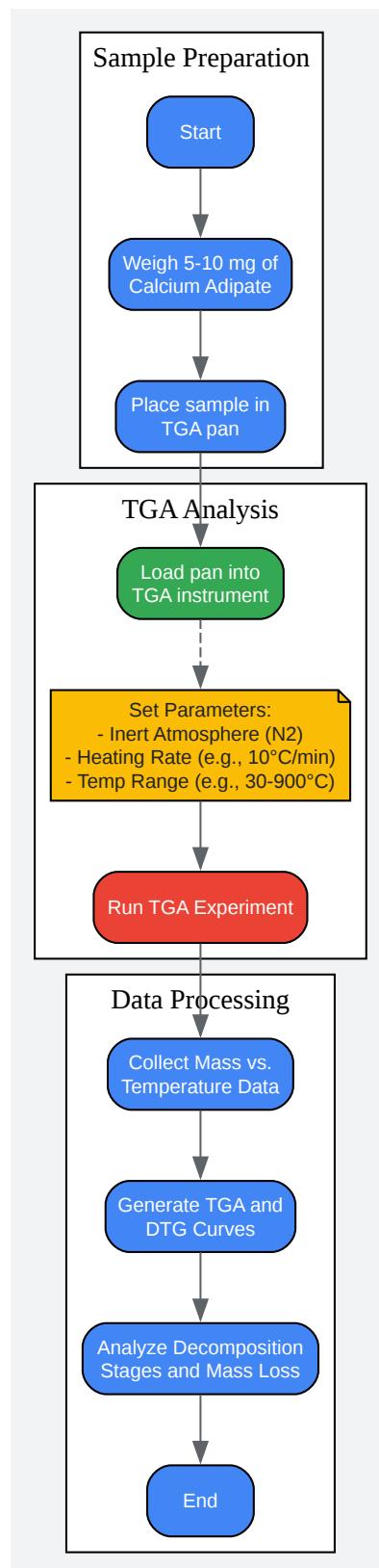
#### 4.4. Data Analysis

- Plot the percentage of mass loss versus temperature to generate the TGA curve.
- Plot the first derivative of the mass loss curve (DTG curve) to identify the temperatures of maximum decomposition rates.

- Determine the onset temperature of each decomposition step.
- Calculate the percentage of mass loss for each distinct decomposition stage.

## Visualization of Experimental Workflow

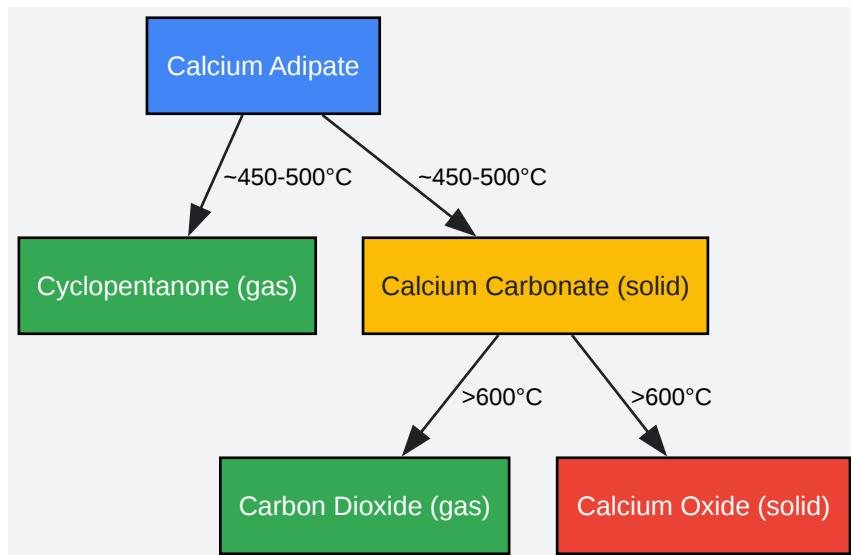
The following diagram illustrates the general workflow for the thermogravimetric analysis of **calcium adipate**.

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Caption: Workflow for the TGA of **calcium adipate**.

# Logical Relationship of Decomposition

The thermal decomposition of **calcium adipate** follows a sequential process. The initial compound decomposes to form intermediates, which then may undergo further decomposition.



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Caption: Decomposition pathway of **calcium adipate**.

## Conclusion

The thermogravimetric analysis of **calcium adipate** reveals a multi-step decomposition process. The initial and primary decomposition yields cyclopentanone and calcium carbonate. [5] This is followed by the decomposition of the calcium carbonate intermediate at higher temperatures. Understanding these thermal events and the associated temperatures is crucial for applications where **calcium adipate** may be subjected to elevated temperatures, such as in polymer processing or as an excipient in drug formulations. The provided experimental protocol offers a reliable framework for obtaining consistent and accurate TGA data for this compound.

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